

An In-depth Technical Guide to the Solvothermal Synthesis of Ni-MOF-74

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Compound of Interest

Compound Name: MOF-74-Ni

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This guide provides a comprehensive overview of the solvothermal synthesis of Nickel-based Metal-Organic Framework-74 (Ni-MOF-74), a material of significant interest in gas storage and separation applications. The following sections detail the necessary reagents, equipment, and a step-by-step protocol for its synthesis, along with crucial post-synthesis activation procedures.

Core Concepts

Solvothermal synthesis is a widely employed method for the production of crystalline materials from solution at temperatures above the solvent's boiling point, conducted in a sealed vessel (autoclave). This technique facilitates the dissolution and reaction of precursors, leading to the formation of high-quality, crystalline MOF structures. In the case of Ni-MOF-74, the synthesis involves the reaction of a nickel salt with 2,5-dihydroxyterephthalic acid (H₄DOBDC) in a suitable solvent system, typically a mixture of N,N-dimethylformamide (DMF), ethanol, and water.

Experimental Protocol

The following protocol is a synthesis of methodologies reported in the literature for the solvothermal synthesis of Ni-MOF-74.^{[1][2]}

Materials and Equipment:

- Nickel(II) nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) or Nickel(II) acetate tetrahydrate ($\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$)
- 2,5-dihydroxyterephthalic acid (H_4DOBDC or DHTA)
- N,N-dimethylformamide (DMF)
- Ethanol (EtOH)
- Deionized water (H_2O)
- Methanol (MeOH), anhydrous
- Teflon-lined stainless-steel autoclave (e.g., 125 mL)
- Ultrasonicator
- Laboratory oven
- Centrifuge
- Vacuum oven or Schlenk line

Procedure:

- Precursor Solution Preparation:
 - In a typical synthesis, a molar ratio of approximately 3.3:1 of the nickel salt to the 2,5-dihydroxyterephthalic acid linker is used.[\[1\]](#)
 - For example, dissolve the appropriate amount of $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ and H_4DOBDC in a solvent mixture of DMF, ethanol, and deionized water. A common volumetric ratio for the solvent system is 15:1:1 (v/v/v).[\[1\]](#)
 - Use ultrasonication to ensure the complete dissolution of all reactants, resulting in a homogeneous solution.[\[1\]](#)

- Solvothermal Reaction:
 - Transfer the homogeneous precursor solution into a Teflon-lined stainless-steel autoclave.
 - Seal the autoclave tightly and place it in a laboratory oven preheated to the reaction temperature, typically between 120 °C and 125 °C.[1][2][3]
 - Maintain the reaction for a specified duration, which can range from 6 to 26 hours.[1][4]
- Product Isolation and Washing:
 - After the reaction is complete, allow the autoclave to cool down to room temperature naturally.
 - The resulting green powder product (Ni-MOF-74) should be collected. The use of centrifugation can improve the separation of the product from the reactive medium.[1]
 - Wash the collected solid thoroughly to remove unreacted precursors and residual solvent. This is a critical step for pore activation.[1]
 - A suggested washing procedure involves multiple cycles of washing with DMF, followed by exchanging the solvent with anhydrous methanol.[2] For instance, wash the as-synthesized material five times with 15 mL of DMF, followed by 12 exchanges with 15 mL of anhydrous methanol.[2] Centrifugation between each washing and exchange step can enhance the efficiency of this process.[1]
- Activation:
 - To obtain a porous material, the solvent molecules residing within the pores of the MOF must be removed.
 - After the final methanol wash, decant the supernatant and dry the sample.
 - Activate the Ni-MOF-74 by heating the material under vacuum. A typical activation procedure involves heating at 250 °C for over 12 hours to remove coordinated methanol molecules.[2][5]

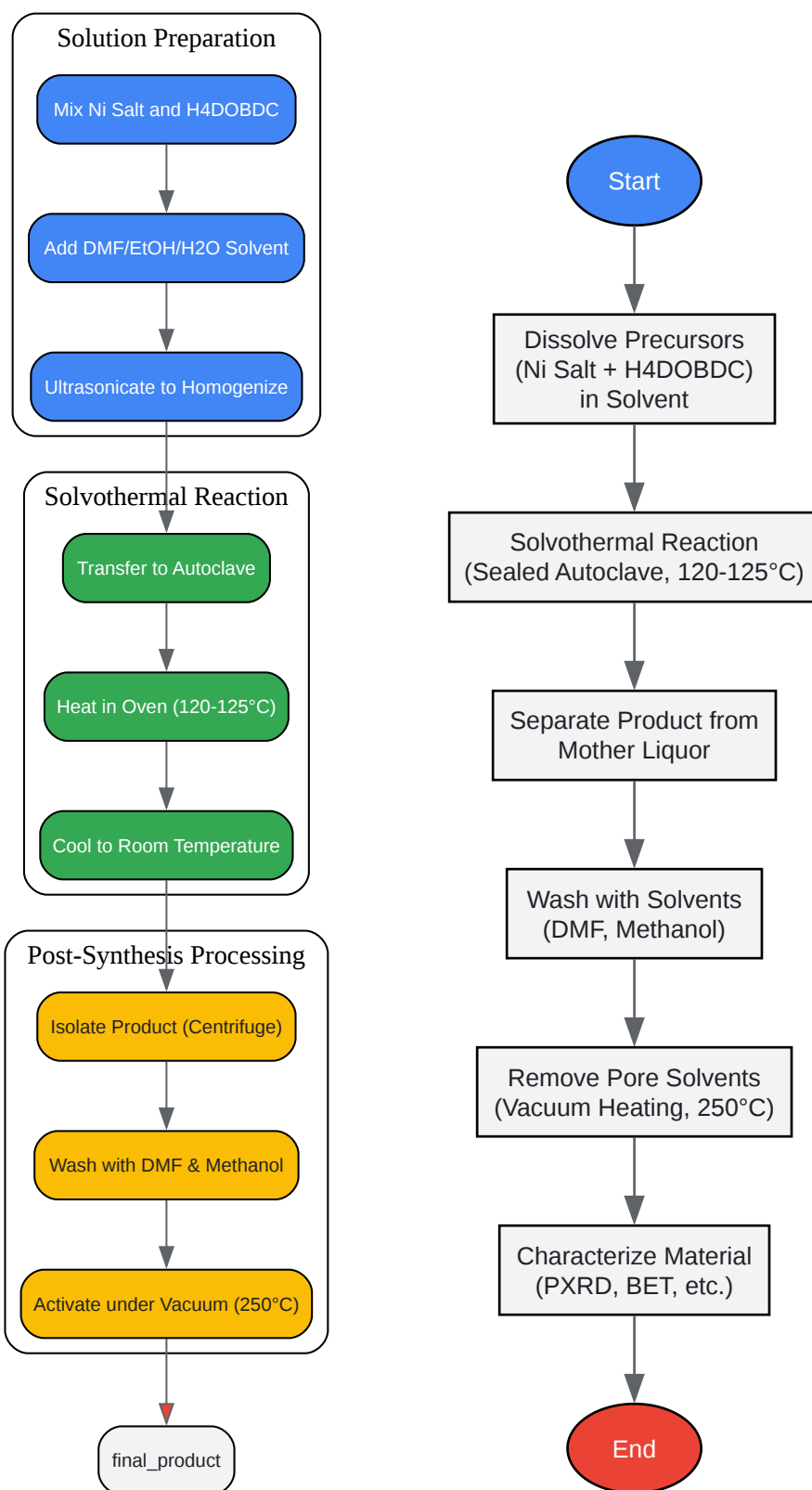
Quantitative Data Summary

The following table summarizes the key quantitative parameters for the solvothermal synthesis of Ni-MOF-74 as compiled from various literature sources.

Parameter	Value	Source
Reactants		
Nickel Salt	Ni(NO ₃) ₂ ·6H ₂ O or Ni(CH ₃ COO) ₂ ·4H ₂ O	[1][4]
Organic Linker	2,5-dihydroxyterephthalic acid (H ₄ DOBDC)	[1][2]
Molar Ratio (Metal:Linker)	3.3:1	[1]
Solvent System		
Solvents	DMF, Ethanol, Water	[1][2]
Volumetric Ratio (DMF:EtOH:H ₂ O)	15:1:1 or 1:1 (H ₂ O:EtOH) for reflux	[1][4]
Reaction Conditions		
Temperature	120 - 125 °C	[1][2][3]
Duration	6 - 26 hours	[1][4]
Post-Synthesis		
Washing Solvents	DMF, Methanol	[1][2]
Activation Temperature	250 °C (under vacuum)	[2][5]
Activation Duration	> 12 hours	[5]

Experimental Workflow and Logic Diagrams

The following diagrams illustrate the solvothermal synthesis workflow and the logical relationship between the synthesis steps.



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